

# An In-depth Technical Guide to 2,7-Diamino-3-methoxyphenazine

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## Compound of Interest

Compound Name: 2,7-Diamino-3-methoxyphenazine

Cat. No.: B056430

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Disclaimer: Extensive searches of scientific literature and chemical databases did not yield specific information regarding the structure, properties, experimental protocols, or biological activity of **2,7-Diamino-3-methoxyphenazine**. This suggests that the compound may be novel or not extensively studied. The following guide, therefore, presents a hypothetical synthesis pathway based on established chemical principles for related phenazine derivatives, alongside general information pertinent to this class of compounds.

## Proposed Structure

The chemical structure of **2,7-Diamino-3-methoxyphenazine** is characterized by a central phenazine core, which is a nitrogen-containing heterocyclic aromatic compound. The key functional groups are two amino (-NH<sub>2</sub>) groups at positions 2 and 7, and a methoxy (-OCH<sub>3</sub>) group at position 3.

Molecular Formula: C<sub>13</sub>H<sub>12</sub>N<sub>4</sub>O

\*\* IUPAC Name:\*\* 3-methoxy-phenazine-2,7-diamine

## Physicochemical Properties (Hypothetical)

Due to the absence of experimental data for **2,7-Diamino-3-methoxyphenazine**, a quantitative summary of its physicochemical properties cannot be provided. However, based on the general properties of aminophenazines and methoxyphenazines, the following characteristics can be anticipated:

- **Appearance:** Likely a colored crystalline solid.
- **Solubility:** Expected to have limited solubility in water and higher solubility in organic solvents such as DMSO, DMF, and methanol.
- **Spectroscopic Properties:** The compound would exhibit characteristic UV-Vis absorption due to the extended aromatic system. The amino and methoxy groups would produce distinct signals in  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra, and characteristic vibrational bands in the IR spectrum.

## Proposed Synthesis Pathway

A plausible synthetic route for **2,7-Diamino-3-methoxyphenazine** can be devised based on the well-established synthesis of substituted phenazines, which often involves the condensation of a substituted o-phenylenediamine with a substituted catechol or quinone, followed by amination. A potential multi-step synthesis is outlined below.

## Experimental Protocol (Hypothetical)

### Step 1: Nitration of 2-Methoxy-1,4-benzoquinone

2-Methoxy-1,4-benzoquinone is treated with a nitrating agent, such as nitric acid in a suitable solvent, to introduce a nitro group onto the quinone ring, yielding 2-methoxy-5-nitro-1,4-benzoquinone.

### Step 2: Reductive Condensation with 4-Nitro-o-phenylenediamine

The resulting 2-methoxy-5-nitro-1,4-benzoquinone is then reacted with 4-nitro-o-phenylenediamine in a reductive environment. This condensation reaction would form the phenazine core, resulting in 3-methoxy-2,7-dinitrophenazine.

### Step 3: Reduction of Nitro Groups

The dinitro-phenazine derivative is subsequently reduced to the corresponding diamino compound. This can be achieved using a variety of reducing agents, such as tin(II) chloride in hydrochloric acid, or catalytic hydrogenation with a palladium catalyst, to yield the final product, **2,7-Diamino-3-methoxyphenazine**.

### Step 4: Purification

The final product would require purification, likely through column chromatography or recrystallization, to obtain a pure sample.

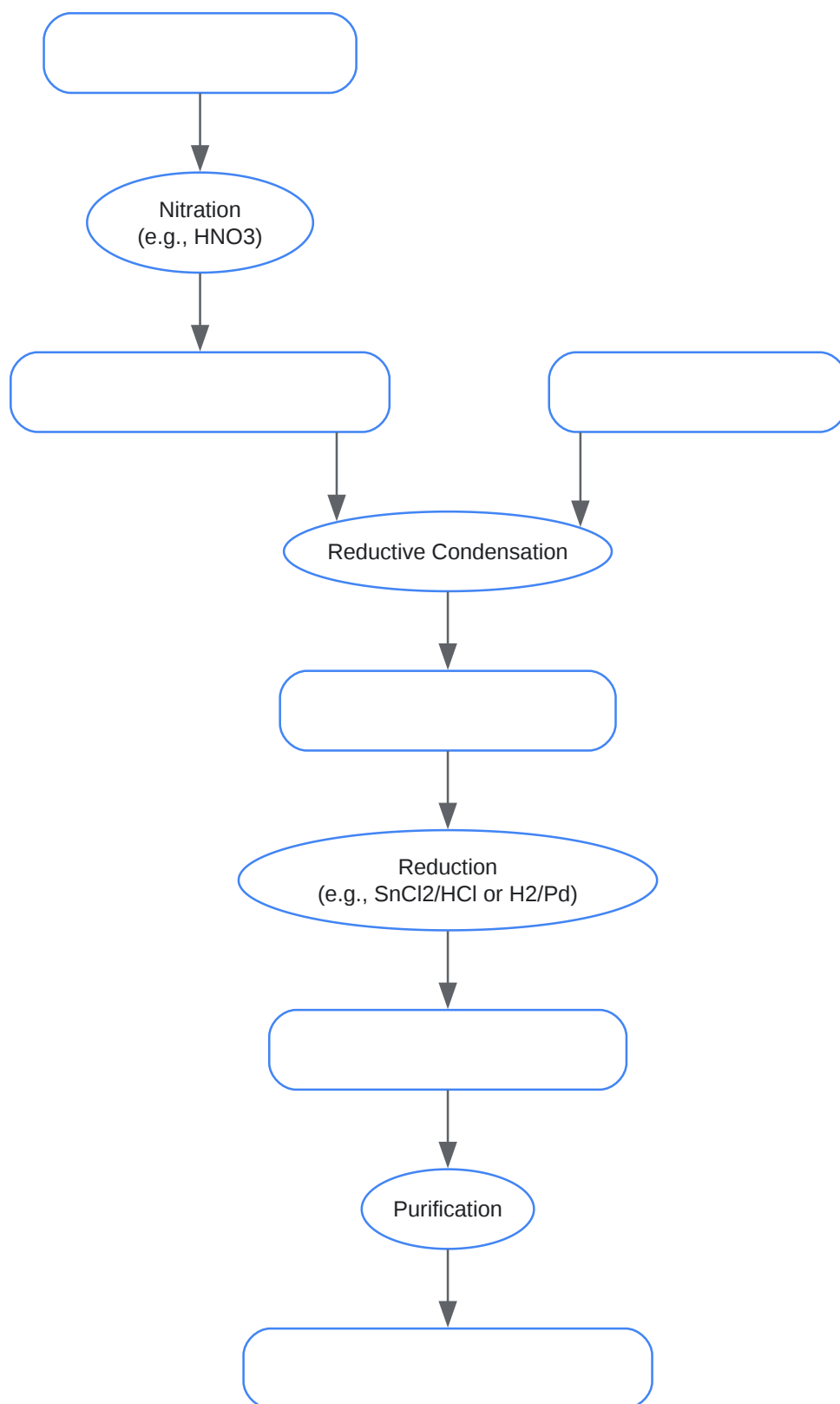
## Biological Activity and Signaling Pathways (Undetermined)

The biological activity of **2,7-Diamino-3-methoxyphenazine** is currently unknown. Phenazine derivatives are known to exhibit a wide range of biological activities, including antimicrobial, anticancer, and redox-modulating properties. The specific combination of amino and methoxy substituents on the phenazine core of the target molecule could confer unique biological properties. However, without experimental data, any discussion of its bioactivity or involvement in signaling pathways would be purely speculative. No information on signaling pathways involving this specific compound was found.

## Visualizations

### Proposed Synthetic Workflow

The following diagram illustrates the proposed multi-step synthesis of **2,7-Diamino-3-methoxyphenazine**.



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Caption: Proposed synthesis of **2,7-Diamino-3-methoxyphenazine**.

## Conclusion

While **2,7-Diamino-3-methoxyphenazine** appears to be a compound that has not been extensively characterized in the scientific literature, a plausible synthetic route can be proposed based on established phenazine chemistry. Further research would be required to synthesize and characterize this molecule to determine its actual physicochemical properties and to explore its potential biological activities. The information presented in this guide serves as a theoretical starting point for researchers and drug development professionals interested in this novel phenazine derivative.

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